

# A Comprehensive Technical Guide to the Safe Handling of Diisopropylazodicarboxylate (DIAD)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diisopropylazodicarboxylate

Cat. No.: B7806520

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Introduction: **Diisopropylazodicarboxylate** (DIAD) is a versatile reagent widely utilized in organic synthesis, most notably as a key component in the Mitsunobu reaction for the stereospecific conversion of alcohols.<sup>[1][2]</sup> Identified by its CAS number 2446-83-5, DIAD is an orange-red liquid known for its reactivity.<sup>[1][2]</sup> However, its utility is accompanied by significant health and environmental hazards, necessitating stringent handling precautions. This guide provides an in-depth overview of the material safety data for DIAD, focusing on handling protocols, emergency procedures, and quantitative safety data to ensure its safe use by researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

DIAD is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).<sup>[3]</sup> It is a skin, eye, and respiratory irritant and may cause damage to organs through prolonged or repeated exposure.<sup>[3][4][5][6]</sup> Furthermore, it is suspected of causing cancer and is toxic to aquatic life with long-lasting effects.<sup>[7][8]</sup>

Table 1: GHS Hazard Classification for **Diisopropylazodicarboxylate**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[3][5][8]
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation.[3][5][8]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation.[3][5][8]
Specific target organ toxicity (repeated exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure.[3][5][8]
Carcinogenicity	2	H351: Suspected of causing cancer.[7][8]

| Hazardous to the aquatic environment, chronic toxicity | 2 | H411: Toxic to aquatic life with long lasting effects.[5][7][8] |

## Physical and Chemical Properties

Understanding the physical and chemical properties of DIAD is crucial for its safe handling and storage. It is an oily, orange-red liquid that is insoluble in water but soluble in most organic solvents.[1][2][9]

Table 2: Physical and Chemical Properties of DIAD

Property	Value
Molecular Formula	<b>C<sub>8</sub>H<sub>14</sub>N<sub>2</sub>O<sub>4</sub></b> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a>
Molecular Weight	202.21 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a>
Appearance	Orange-red liquid <a href="#">[1]</a>
Melting Point	3-5 °C <a href="#">[9]</a>
Boiling Point	75 °C @ 0.25 mmHg <a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Density	1.027 g/mL at 25 °C <a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Flash Point	106 °C (223 °F) <a href="#">[9]</a>

| Water Solubility | Insoluble[\[2\]](#)[\[9\]](#) |

## Safe Handling and Storage Workflow

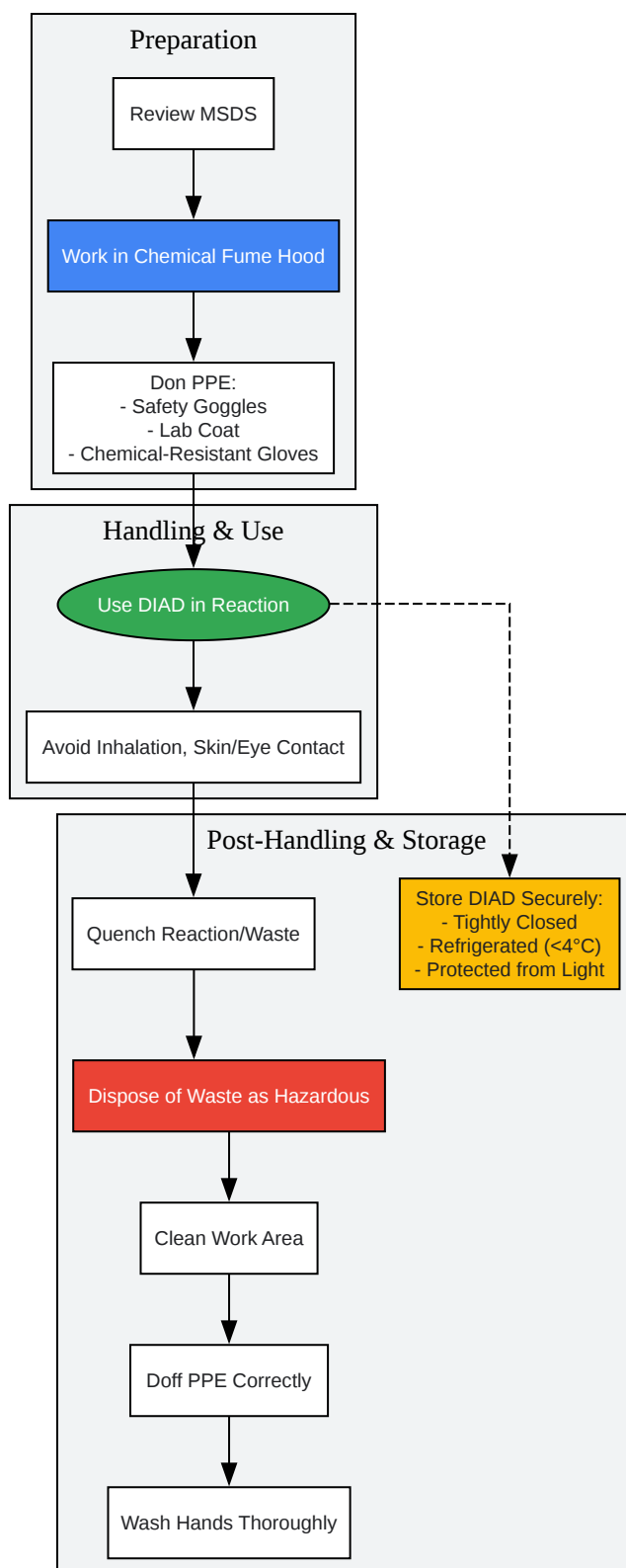
Proper handling and storage are paramount to minimizing risks associated with DIAD. This involves a combination of engineering controls, personal protective equipment (PPE), and specific procedural discipline.

Engineering Controls & Personal Protective Equipment (PPE):

- Ventilation: Always handle DIAD in a well-ventilated area, preferably inside a chemical fume hood.[\[3\]](#)[\[11\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[11\]](#)
- Gloves: Wear impervious, chemical-resistant gloves. Gloves must be inspected before use and disposed of properly after handling.[\[8\]](#)[\[12\]](#)
- Eye Protection: Use chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations.[\[11\]](#)[\[12\]](#)
- Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[\[7\]](#)[\[11\]](#)

Handling and Storage Procedures:

- Avoid contact with skin, eyes, and clothing.[\[11\]](#)
- Avoid inhaling vapor or mist.[\[12\]](#)
- Wash hands thoroughly after handling and before breaks.[\[11\]](#)[\[12\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[11\]](#)
- Keep the container tightly closed and refrigerated (below 4°C/39°F is recommended).[\[4\]](#)[\[11\]](#)
- Protect from light, excess heat, and sources of ignition.[\[3\]](#)[\[11\]](#)
- Incompatible Materials: Avoid strong oxidizing agents, strong bases, and alcohols.[\[3\]](#)



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A flowchart illustrating the safe handling workflow for DIAD.

## Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Table 3: Summary of First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	<b>Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.</b> <a href="#">[3]</a> <a href="#">[11]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists. <a href="#">[3]</a> <a href="#">[11]</a>
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[11]</a> <a href="#">[12]</a>

| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)[\[11\]](#) |

### Accidental Release Measures:

- Evacuate: Evacuate personnel to safe areas.[\[12\]](#)
- Ventilate: Ensure adequate ventilation.[\[12\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[12\]](#)
- Absorption: Soak up the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).[\[11\]](#)[\[12\]](#)

- Collection: Collect the material in suitable, closed containers for disposal as hazardous waste.<sup>[12]</sup>

#### Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.<sup>[8][12]</sup>
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.<sup>[3][12]</sup>
- Hazards: Containers may explode when heated.<sup>[3]</sup> Hazardous decomposition products include nitrogen oxides and carbon monoxide.<sup>[3][11]</sup>

## Representative Experimental Protocol: Quenching a Reaction Containing DIAD

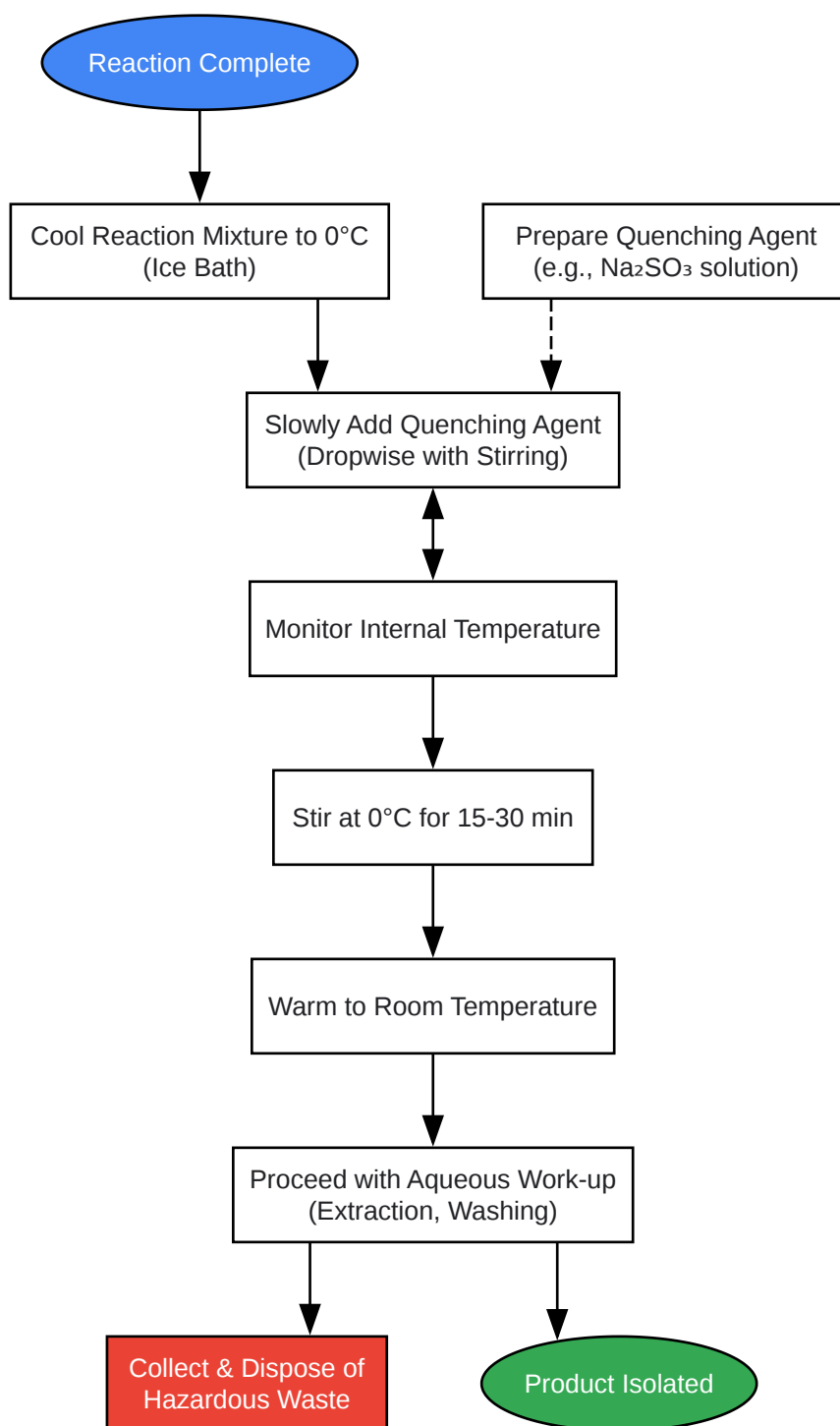
Quenching reactions involving DIAD must be performed carefully due to the reagent's reactivity and the potential for exothermic decomposition. The following is a representative protocol for quenching a laboratory-scale reaction.

#### Methodology:

- Preparation: Ensure a quenching solution (e.g., saturated aqueous sodium sulfite or a weak acid like acetic acid, depending on the reaction chemistry) and a cooling bath (ice/water) are readily available.
- Cooling: Once the reaction is deemed complete, cool the reaction vessel to 0°C using an ice bath. This is crucial to control any potential exotherm during the quench.
- Slow Addition: While vigorously stirring the reaction mixture, slowly add the chosen quenching agent dropwise via an addition funnel. Monitor the internal temperature of the reaction to ensure it does not rise significantly.
- Stirring: After the addition is complete, allow the mixture to stir at 0°C for an additional 15-30 minutes to ensure all residual DIAD and related byproducts are fully decomposed.

- Warm to Room Temperature: Remove the cooling bath and allow the mixture to slowly warm to room temperature.
- Work-up: Proceed with the standard aqueous work-up for the specific reaction, such as extraction and washing, to isolate the desired product.
- Waste Disposal: All aqueous layers and any waste containing quenched DIAD byproducts must be collected and disposed of as hazardous chemical waste according to institutional and local regulations.





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A representative workflow for quenching a reaction containing DIAD.

## Disposal Considerations

Chemical waste generators must classify discarded chemicals to ensure proper disposal.[3] DIAD and any materials contaminated with it must be disposed of as hazardous waste.[12] This should be done through an approved waste disposal plant in accordance with local, state, and federal regulations.[3][7] Do not empty into drains or release into the environment.[9][12]

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Address: 3281 E Guasti Rd

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